

Application Notes and Protocols: Strontium Phosphate Scaffolds in Tissue Engineering

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Strontium phosphate	
Cat. No.:	B085154	Get Quote

Introduction

Strontium-doped calcium phosphate (Sr-CaP) scaffolds are emerging as a highly promising class of biomaterials for bone tissue engineering.[1] Strontium, a trace element found in bone, is recognized for its dual therapeutic effect: it simultaneously stimulates bone formation by osteoblasts and inhibits bone resorption by osteoclasts.[2] When incorporated into biocompatible and osteoconductive calcium phosphate ceramics, strontium enhances the regenerative potential of the scaffold, making it an attractive candidate for treating bone defects, particularly in challenging scenarios like osteoporosis.[3][4] These scaffolds provide a three-dimensional framework that supports cell attachment, proliferation, and differentiation, while the controlled release of strontium and calcium ions actively modulates cellular behavior to promote robust bone regeneration.[5][6]

Applications

The primary application of **strontium phosphate** scaffolds is in the field of bone regeneration. Their unique biological properties make them suitable for a range of clinical applications:

- Treatment of Critical-Sized Bone Defects: These are defects that do not heal on their own and require intervention. Sr-CaP scaffolds can bridge these gaps and promote new bone ingrowth.[7]
- Spinal Fusion: Used as a bone graft substitute to promote fusion between vertebrae.



- Osteoporotic Bone Repair: Strontium's anti-resorptive and anabolic effects are particularly beneficial in patients with osteoporosis, where bone quality is compromised.[3] In animal models of osteoporosis, strontium-containing scaffolds have been shown to significantly enhance new bone formation.[8]
- Dental and Maxillofacial Surgery: For applications such as alveolar bone regeneration and sinus lifts.[9]
- Orthopedic Implant Coatings: Coating metallic implants (e.g., titanium) with strontium-doped calcium phosphate can improve osseointegration and implant stability.[10][11]

Physicochemical and Mechanical Properties

The performance of a scaffold is critically dependent on its physical and chemical characteristics. Strontium substitution influences these properties, which can be tailored for specific applications.

Data Presentation

Table 1: Physicochemical and Mechanical Properties of **Strontium Phosphate** Scaffolds

Property	Value	Source
Compressive Strength	16.1 ± 1.1 MPa	[12]
Porosity	63% - >80%	[13][14]

| Pore Size | ~400 μm - 600 μm |[13][15] |

Table 2: Ion Release Profile from **Strontium Phosphate** Scaffolds



Ion/Parameter	Value	Condition	Source
Strontium (Sr²+) Release	4.3 - 15.1 μ g/day per g scaffold	In vitro culture	[12]
Strontium (Sr ²⁺) Concentration	1.14 - 7.24 mg/L	In vitro culture media	[12]
Strontium (Sr ²⁺) Concentration	0.60 mM	Simulated Body Fluid (SBF)	[16]
Calcium (Ca ²⁺) Concentration	1.45 mM	Simulated Body Fluid (SBF)	[16]
Silicon (Si ⁴⁺) Concentration*	2.02 mM	Simulated Body Fluid (SBF)	[16]
Phosphate (PO ₄ ³⁻) Concentration	0.55 mM	Simulated Body Fluid (SBF)	[16]

Note: Silicon is present in strontium-doped calcium silicate scaffolds, a related class of materials.

Table 3: In Vivo New Bone Formation in a Rabbit Model

Time Point	New Bone Volume (SCPP Scaffold)	New Bone Volume (CPP Control)	Source
4 Weeks	14%	10%	[17]
8 Weeks	27%	19%	[17]
16 Weeks	45%	40%	[17]

SCPP: Strontium-doped Calcium Polyphosphate; CPP: Calcium Polyphosphate

Biological Mechanisms and Signaling Pathways

Strontium ions released from the scaffold interact with bone cells, modulating key signaling pathways that govern bone remodeling. The dual action of strontium is a key advantage,



promoting a net gain in bone mass.[18]

The released strontium ions can activate the Calcium-Sensing Receptor (CaSR) on osteoblasts and osteoclasts, which triggers downstream signaling cascades.[1][6] In osteoblasts, this can lead to the activation of the Wnt/β-catenin pathway, a critical regulator of osteogenesis.[18] Simultaneously, strontium has been shown to activate the cAMP/PKA signaling pathway, which can promote osteogenesis and reduce oxidative stress in osteoporotic bone marrow stem cells. [3] In osteoclasts, strontium signaling inhibits the RANKL pathway, which is essential for osteoclast differentiation and activation, thereby reducing bone resorption.[18] Furthermore, strontium can promote angiogenesis, the formation of new blood vessels, which is crucial for supplying nutrients and oxygen to the regenerating tissue.[15][19]

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- To cite this document: BenchChem. [Application Notes and Protocols: Strontium Phosphate Scaffolds in Tissue Engineering]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085154#strontium-phosphate-scaffold-tissue-engineering]

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